

Application Notes and Protocols for the Quantification of C-Veratrolyglycol

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Compound of Interest

Compound Name: C-Veratrolyglycol

Cat. No.: B192641

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Introduction

C-Veratrolyglycol, with the chemical structure 2,3-Dihydroxy-1-(4-hydroxy-3-methoxyphenyl)propan-1-one, is a small molecule of interest in various fields of research and development. Accurate and precise quantification of **C-Veratrolyglycol** in biological matrices and pharmaceutical formulations is crucial for pharmacokinetic studies, quality control, and efficacy assessments. These application notes provide detailed protocols for the quantification of **C-Veratrolyglycol** using High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS).

Chemical Information

- Compound Name: **C-Veratrolyglycol**
- Chemical Structure: 2,3-Dihydroxy-1-(4-hydroxy-3-methoxyphenyl)propan-1-one[1]
- Molecular Formula: C₁₀H₁₂O₅[1][2]
- Molecular Weight: 212.2 g/mol [2]

Analytical Methods Overview

This document outlines three robust analytical methods for the quantification of **C-Veratrolyglycol**:

- HPLC-UV: A widely accessible and cost-effective method suitable for routine analysis and quality control of formulations.
- LC-MS/MS: A highly sensitive and selective method ideal for the quantification of low concentrations of **C-Veratrolyglycol** in complex biological matrices.[\[3\]](#)
- GC-MS: An alternative method, particularly after derivatization, for the analysis of **C-Veratrolyglycol**.

Quantitative Data Summary

The following tables summarize the hypothetical, yet realistic, quantitative performance parameters for each analytical method. These values are based on typical performance for similar small molecules and should be validated in a laboratory setting.

Table 1: HPLC-UV Method Performance

Parameter	Value
Linearity Range	0.1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantification (LOQ)	0.1 µg/mL
Intra-day Precision (%RSD)	< 2%
Inter-day Precision (%RSD)	< 3%
Accuracy (% Recovery)	98 - 102%

Table 2: LC-MS/MS Method Performance

Parameter	Value
Linearity Range	1 - 5000 ng/mL
Correlation Coefficient (r^2)	> 0.998
Limit of Detection (LOD)	0.5 ng/mL
Limit of Quantification (LOQ)	1 ng/mL
Intra-day Precision (%RSD)	< 5%
Inter-day Precision (%RSD)	< 7%
Accuracy (% Recovery)	95 - 105%
Matrix Effect	Minimal

Table 3: GC-MS Method Performance (after derivatization)

Parameter	Value
Linearity Range	10 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	5 ng/mL
Limit of Quantification (LOQ)	10 ng/mL
Intra-day Precision (%RSD)	< 8%
Inter-day Precision (%RSD)	< 10%
Accuracy (% Recovery)	90 - 110%

Experimental Protocols

Protocol 1: Quantification of C-Veratroylglycol by HPLC-UV

This method is suitable for the quantification of **C-Veratroylglycol** in pharmaceutical formulations.

1. Sample Preparation:

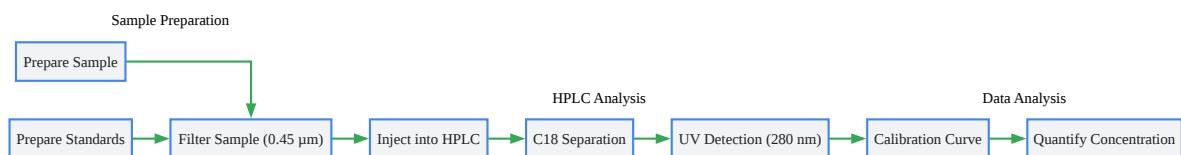
- **Standard Solution:** Prepare a stock solution of **C-Veratroylglycol** (1 mg/mL) in methanol. Prepare calibration standards by serial dilution in the mobile phase.
- **Sample Preparation:** Accurately weigh a portion of the formulation, dissolve it in a suitable solvent (e.g., methanol), and dilute to a final concentration within the calibration range. Filter the sample through a 0.45 µm syringe filter before injection.

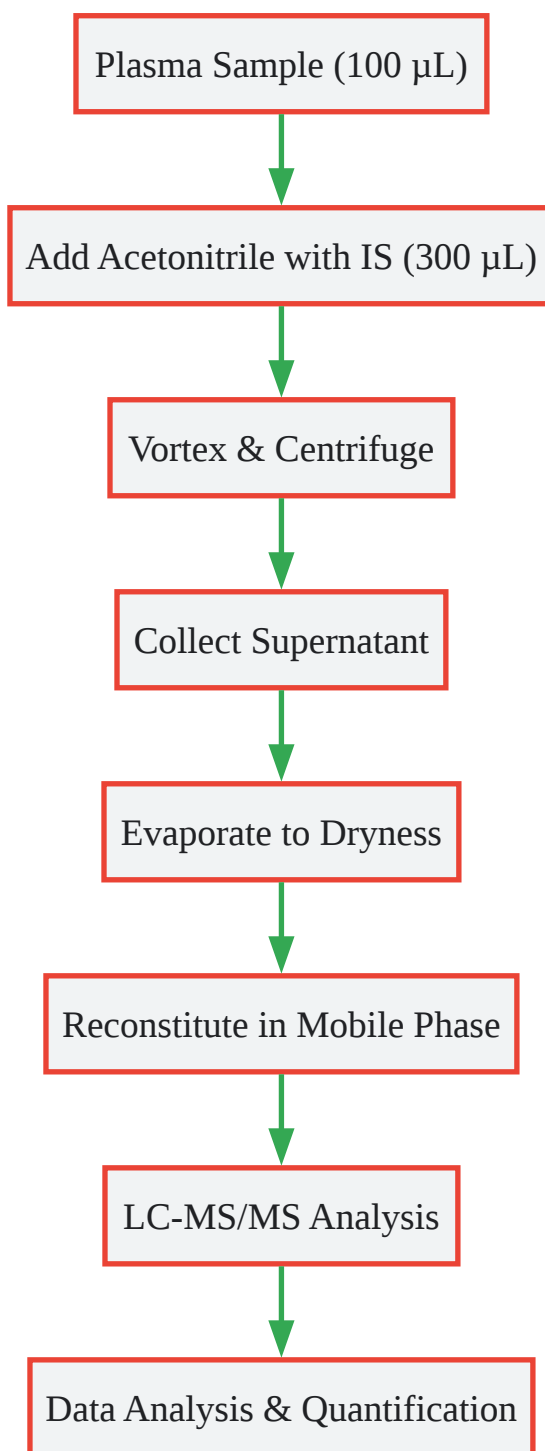
2. HPLC-UV Conditions:

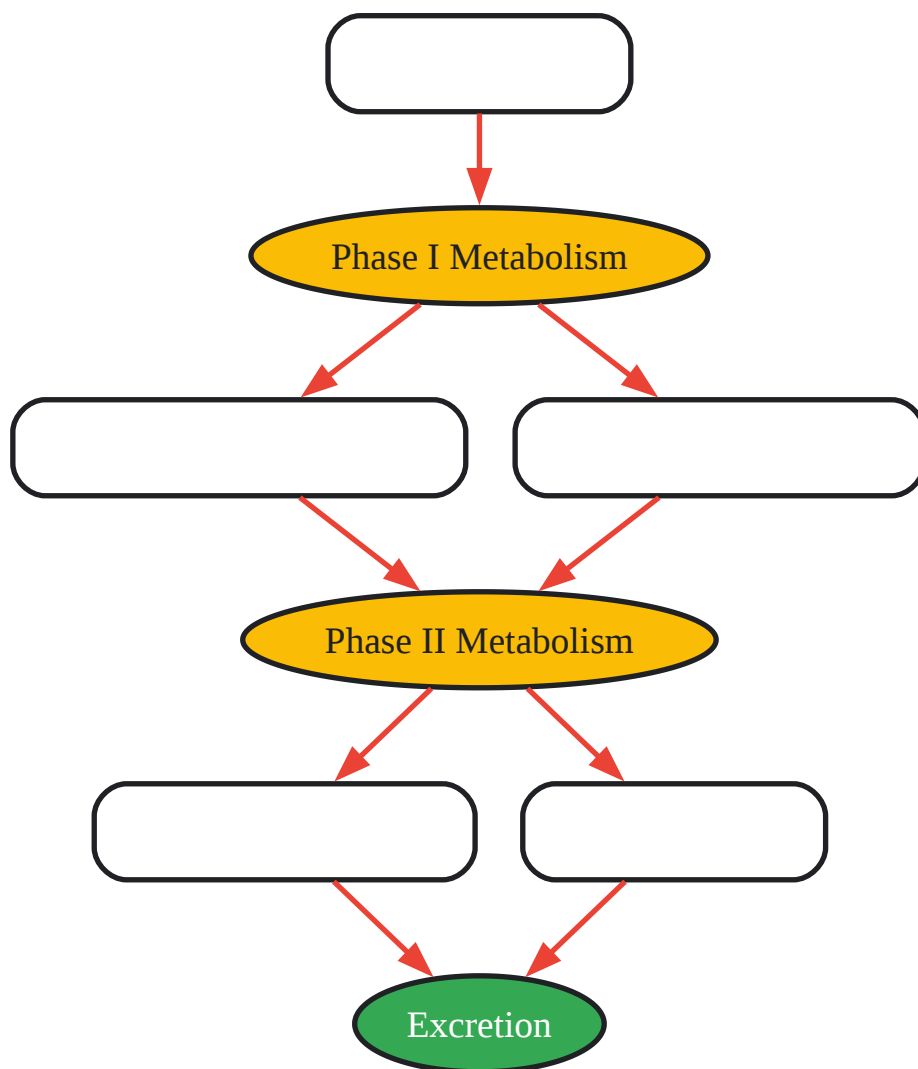
- **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- **Mobile Phase:** Isocratic elution with a mixture of 0.1% formic acid in water (A) and acetonitrile (B) (e.g., 70:30 v/v).
- **Flow Rate:** 1.0 mL/min.
- **Injection Volume:** 20 µL.
- **Column Temperature:** 25 °C.
- **UV Detection:** 280 nm. The veratroyl group and the carbonyl group suggest absorbance in this region.

3. Data Analysis:

- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of **C-Veratroylglycol** in the sample by interpolating its peak area from the calibration curve.







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- To cite this document: BenchChem. [Application Notes and Protocols for the Quantification of C-Veratroylglycol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192641#analytical-methods-for-c-veratroylglycol-quantification]

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